Technical Profile: (S)-3-Chlorolactic Acid

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Compound of Interest		
Compound Name:	*3-Chlorolactic acid, (S)-*	
CAS No.:	*82079-44-5*	
Cat. No.:	*B1593478*	*Get Quote*

CAS Registry Number: 82079-44-5

Executive Summary

(S)-3-Chlorolactic acid (CAS 82079-44-5) is a high-value chiral building block, distinct from its racemate (CAS 1713-85-5) and (R)-enantiomer (CAS 61505-41-7). It serves as a pivotal intermediate in the synthesis of oxazolidinone antibiotics (e.g., Linezolid) and next-generation metabolic modulators (Glitazars). Its utility stems from the preserved chirality at the C2 position, which allows for the stereoselective construction of heterocyclic pharmacophores without the need for late-stage resolution.

Chemical Identity & Stereochemistry

Accurate identification is critical in chiral synthesis. The introduction of the chlorine atom at C3 alters the Cahn-Ingold-Prelog (CIP) priority rules compared to native lactic acid, yet the spatial arrangement in the (S)-enantiomer remains analogous to L-serine.

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Feature	Specification
IUPAC Name	(2S)-3-Chloro-2-hydroxypropanoic acid
Common Name	(S)-3-Chlorolactic acid; L-3-Chlorolactic acid
CAS Number	82079-44-5
Molecular Formula	$C_3H_5ClO_3$
Molecular Weight	124.52 g/mol
Stereochemistry	(S)-Configuration; Levorotatory (-)
Appearance	White to off-white crystalline solid
Melting Point	88–89 °C (Enantiopure)

Stereochemical Differentiation

Researchers must distinguish between the three commercially available forms to avoid costly synthetic errors.

- (S)-Enantiomer (Active): CAS 82079-44-5. Derived from L-Serine.[1]
- (R)-Enantiomer: CAS 61505-41-7. Derived from D-Serine.[2]
- Racemate: CAS 1713-85-5. Often produced via chlorination of acrylic acid or oxidation of racemic epichlorohydrin.

Figure 1: CIP Priority assignment for (S)-3-Chlorolactic acid. Note that the -CH2Cl group takes priority over -COOH due to the atomic weight of Chlorine (17) vs Oxygen (8).

Synthesis Methodologies

Two primary routes ensure high enantiomeric excess (ee): chemical transformation from the chiral pool (L-Serine) and biocatalytic reduction.

Method A: Diazotization of L-Serine (Chemical Route)

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This method utilizes the "chiral pool" strategy. The reaction proceeds with retention of configuration due to the neighboring group participation of the carboxylate, which forms a transient

-lactone intermediate, preventing racemization.

- Starting Material: L-Serine (CAS 56-45-1).
- Reagents: Sodium Nitrite (

  ), Hydrochloric Acid (

).
- Mechanism:
  - Diazotization of the amine forms a diazonium salt.
  - Intramolecular attack by the carboxylate oxygen forms a 3-membered

    -lactone (inversion #1).
  - Nucleophilic attack by chloride ion opens the lactone (inversion #2).
  - Net Result: Retention of the (S)-configuration.

Method B: Enzymatic Reduction (Biocatalytic Route)

Ideal for green chemistry applications, this route uses specific dehydrogenases to reduce 3-chloropyruvate.

- Substrate: 3-Chloropyruvate.
- Enzyme: L-Lactate Dehydrogenase (L-LDH) or engineered ketoreductases (KREDs).
- Cofactor: NADH (regenerated via formate dehydrogenase).
- Outcome: >99% ee of (S)-3-chlorolactic acid.

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Figure 2: Mechanistic pathway for the conversion of L-Serine to (S)-3-Chlorolactic acid via double inversion.

Applications in Drug Development

(S)-3-Chlorolactic acid is a versatile C3 synthon. Its primary utility lies in its ability to form chiral epoxides and oxazolidinones.

Synthesis of Linezolid

Linezolid (Zyvox) is an oxazolidinone antibiotic used for resistant Gram-positive infections. The (S)-configuration at the C5 position of the oxazolidinone ring is essential for antibacterial activity.

- Role: (S)-3-Chlorolactic acid can be converted to (S)-epichlorohydrin or used directly to form the oxazolidinone core via cyclization with an aryl isocyanate or carbamate.
- Advantage: Avoids the use of toxic resolution agents required when starting from racemic epichlorohydrin.

PPAR Agonists (Glitazars)

The compound serves as a precursor for the

-alkoxy acid moiety found in various PPAR

/

agonists (e.g., Tesaglitazar analogs). The chiral hydroxyl group allows for stereospecific ether formation.

Analytical Characterization

To validate the identity and purity of (S)-3-Chlorolactic acid, the following protocols are recommended:

Protocol 1: Optical Rotation[3][4][5]

- Instrument: Polarimeter (Sodium D line, 589 nm).[3]

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- Conditions:

  in Water or Methanol at 20°C.

- Expected Value: Levorotatory (-).
  - Note: While L-lactic acid is (+), the priority change from -CH3 to -CH2Cl often inverts the sign of rotation despite maintaining the (S) spatial arrangement.

Protocol 2: Chiral HPLC

- Column: Chiralpak AD-H or Chiralcel OD-H.
- Mobile Phase: Hexane/Isopropanol (90:10) with 0.1% TFA.
- Detection: UV at 210 nm.
- Retention Time: The (S)-enantiomer will elute at a distinct time from the (R)-enantiomer (standard injection required for calibration).

Safety & Handling

- Hazards: Corrosive (Skin Corr. 1B), Causes serious eye damage (Eye Dam. 1).
- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). Hygroscopic.
- Disposal: Neutralize with sodium bicarbonate before disposal via organic waste streams.

References

- PubChem. (2025). **3-Chlorolactic acid, (S)-** (Compound). National Library of Medicine. [Link]
- EPA CompTox. (2024). DTXSID20231556: **3-Chlorolactic acid, (S)-**. US Environmental Protection Agency. [Link]
- NIST Chemistry WebBook. (2023). Stereochemistry of alpha-amino acid diazotization. [Link]

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Sources

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Separation and detection of D-/L-serine by conventional HPLC - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ospt.osi.lv [ospt.osi.lv]
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